

Synthesis and Crystallization: From Precursors to Single Crystal

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Compound of Interest

Compound Name: 2-Propoxybenzamide

CAS No.: 59643-84-4

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The synthesis of **2-Propoxybenzamide** is achieved through a Williamson ether synthesis, a robust and well-established method for forming ethers. The causality behind this choice lies in its efficiency and the ready availability of the starting materials: salicylamide and n-propyl iodide.

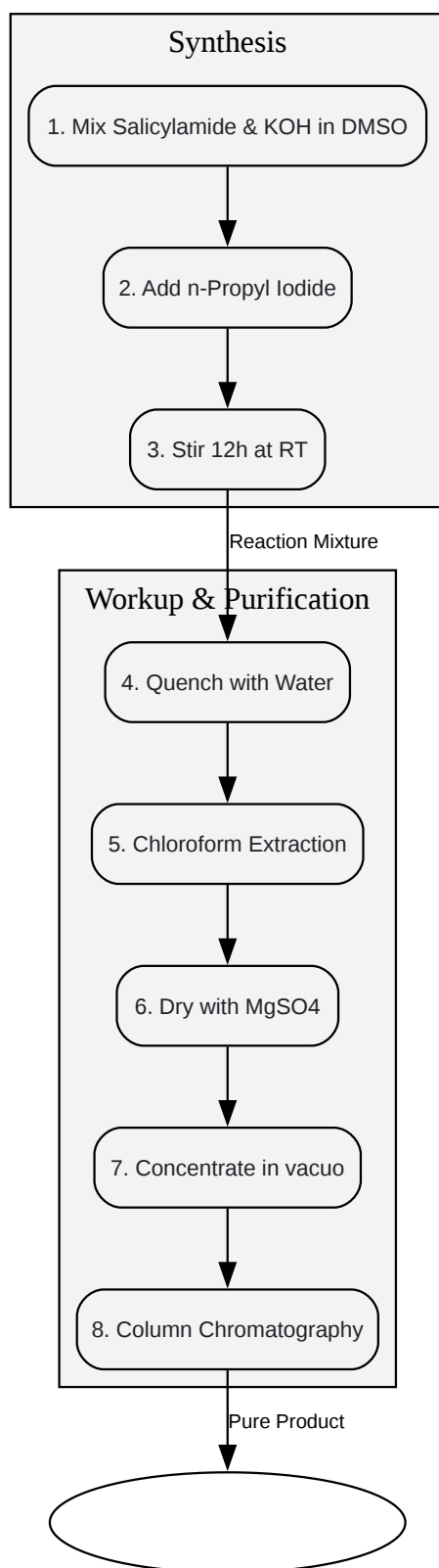
Experimental Protocol: Synthesis of 2-Propoxybenzamide

This protocol is a self-validating system, as the purity and identity of the final product are confirmed by melting point analysis and subsequent crystallographic and spectroscopic measurements.

- **Base Activation:** Powdered potassium hydroxide (KOH, 1.12 g, 20.0 mmol) is suspended in dimethyl sulfoxide (DMSO, 9 ml). Salicylamide (1.37 g, 10.0 mmol) is then added. The mixture is stirred for 10 minutes at room temperature. Rationale: The strong base (KOH) deprotonates the phenolic hydroxyl group of salicylamide, forming a more nucleophilic phenoxide ion.

- **Alkylation:** n-Propyl iodide (4.2 g, 24.7 mmol) is added dropwise to the solution. The reaction is stirred for 12 hours at room temperature. Rationale: The phenoxide ion attacks the electrophilic carbon of n-propyl iodide in an SN2 reaction, displacing the iodide and forming the propoxy ether linkage.
- **Workup and Extraction:** The reaction mixture is poured into water (200 ml) and extracted with chloroform (3 x 50 ml). Rationale: This step separates the organic product from the aqueous phase containing inorganic salts and residual DMSO.
- **Drying and Concentration:** The combined organic phases are dried over anhydrous magnesium sulfate (MgSO₄) and concentrated in vacuo. Rationale: Removal of residual water is crucial before solvent evaporation to prevent hydrolysis and ensure a pure, dry product.
- **Purification:** The crude residue is purified by column chromatography on silica gel using a 1:1 mixture of chloroform and methyl tert-butyl ether (MTBE) as the eluent. This yields **2-Propoxybenzamide** (1.36 g, 77% yield) as colorless crystals with a melting point of 375 K^[1].

The diagram below illustrates the synthesis and purification workflow.



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Caption: Synthesis and purification workflow for **2-Propoxybenzamide**.

X-ray Crystallography: Elucidating the Solid-State Structure

Single crystals suitable for X-ray diffraction were obtained directly from the purification process. The data were collected at a low temperature (100 K) to minimize thermal vibrations and obtain a high-resolution electron density map.

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Selection:** A colorless block-shaped crystal with dimensions $0.16 \times 0.10 \times 0.08$ mm was selected and mounted.[\[1\]](#)
- **Data Collection:** An Agilent SuperNova Atlas CCD diffractometer with Cu K α radiation ($\lambda = 1.5418$ Å) was used for data collection at 100 K.[\[1\]](#)
- **Data Processing:** The collected data were processed, and an absorption correction was applied.[\[1\]](#)
- **Structure Solution and Refinement:** The structure was solved and refined against F^2 using established crystallographic software.[\[1\]](#)

The crystallographic data provide a definitive, high-trustworthiness snapshot of the molecule in its solid state.

Table 1: Crystal Data and Structure Refinement for 2-Propoxybenzamide

Parameter	Value	Source
Chemical Formula	C ₁₀ H ₁₃ NO ₂	[1]
Molecular Weight	179.21 g/mol	[1]
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /n	[1]
a (Å)	6.0303 (4)	[1]
b (Å)	11.1196 (8)	[1]
c (Å)	14.4140 (11)	[1]
β (°)	98.647 (6)	[1]
Volume (Å ³)	955.54 (12)	[1]
Z (molecules/unit cell)	4	[1]
Temperature (K)	100	[1]
Density (calculated)	1.246 Mg m ⁻³	[1]
R-factor (R ₁)	0.040	[2]
wR-factor (wR ₂)	0.099	[2]

Molecular Geometry and Conformation

The crystal structure reveals the precise arrangement of atoms and functional groups within the **2-Propoxybenzamide** molecule. A key feature is the orientation of the amide and propoxy groups relative to the benzene ring.

Caption: Molecular structure of **2-Propoxybenzamide**.

The amide group is nearly coplanar with the benzene ring, with a dihedral angle of just 12.41 (2)°.[1] Similarly, the propoxy group lies close to the plane of the benzene ring, with a corresponding dihedral angle of 3.26 (2)°.[1] This near-planar conformation is stabilized by a significant intramolecular hydrogen bond.

Intramolecular Interactions

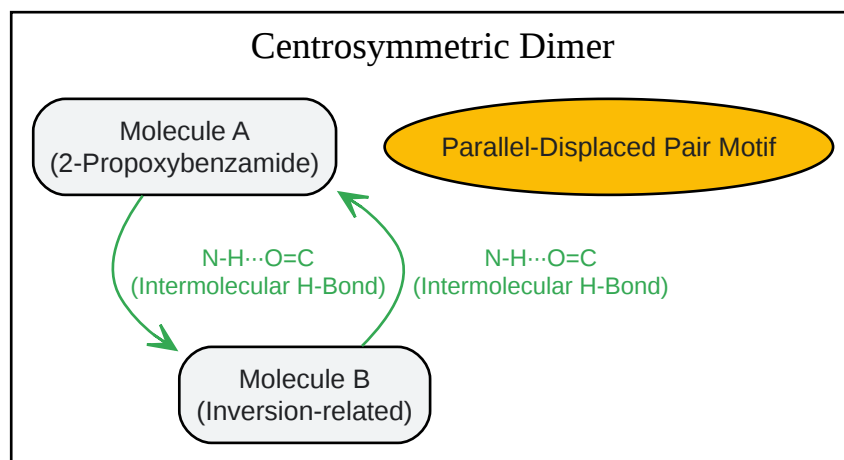
A crucial feature of the molecular geometry is an intramolecular N—H...O hydrogen bond between one of the amide hydrogens and the oxygen atom of the propoxy group.[1][3] This interaction locks the conformation, orienting the amide —NH₂ group towards the propoxy substituent. This type of hydrogen bonding is a key consideration in drug design, as it reduces the molecule's conformational flexibility and influences its binding properties.

Supramolecular Assembly and Crystal Packing

Beyond the individual molecule, the crystal structure is defined by a network of intermolecular interactions that dictate how the molecules pack together. In **2-Propoxybenzamide**, hydrogen bonding is the dominant force driving the supramolecular assembly.

The Dimeric Pair Motif

The most significant intermolecular interaction is an N—H...O hydrogen bond between the second amide hydrogen of one molecule and the carbonyl oxygen of an adjacent, inversion-related molecule.[1] This interaction links the molecules into centrosymmetric pairs, with their molecular planes running parallel but offset by 0.73 (2) Å.[1][3]



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Sources

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